

Pevikon C-870 material safety data sheet for research labs

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Compound of Interest

Compound Name: *Pevikon*

Cat. No.: *B1216278*

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An In-depth Technical Guide to the Material Safety of **Pevikon** C-870 for Research Laboratories

This guide provides a comprehensive overview of the safety and handling protocols for **Pevikon** C-870, a vinyl chloride homopolymer. The information is intended for researchers, scientists, and professionals in drug development who may work with this substance. The data presented is compiled from safety data sheets for **PEVIKON**[™] grades and technical data sheets for related products, as a specific material safety data sheet for **Pevikon** C-870 was not publicly available.

Data Presentation

The following tables summarize the key quantitative data available for **PEVIKON**[™] grades. This information is crucial for risk assessment and the implementation of appropriate safety measures in a laboratory setting.

Physical and Chemical Properties

Property	Value
Form	Powder
Color	White
Odor	Odorless
Auto Ignition Temperature	450 °C (but no self-sustained flame)
Specific Gravity	1.4 at 20 °C
Explosive Properties	Classified as a dust explosive (class ST1) - Weakly Combustible
Solubility	Essentially insoluble in water

Exposure Controls

Substance	CAS No.	LTEL 8 hr TWA (mg/m ³)
PVC Dust (Respirable)	9002-86-2	1.5

Health Hazard Information

Pevikon is generally considered to have low acute toxicity under normal handling conditions. However, the dust can cause physical abrasion to the skin and eyes.^[1] High concentrations of dust may irritate the respiratory tract, and repeated inhalation exposure could lead to adverse lung effects.^[1] If swallowed, it is unlikely to be hazardous.^[1]

Stability and Reactivity

Pevikon is stable under normal conditions.^[1] It is resistant to acids and alkalis up to 60°C, with the exception of sulfuric acid (>90%) and nitric acid (>50%).^[1] Above this temperature, stronger acids can attack the polymer.^[1]

Experimental Protocols

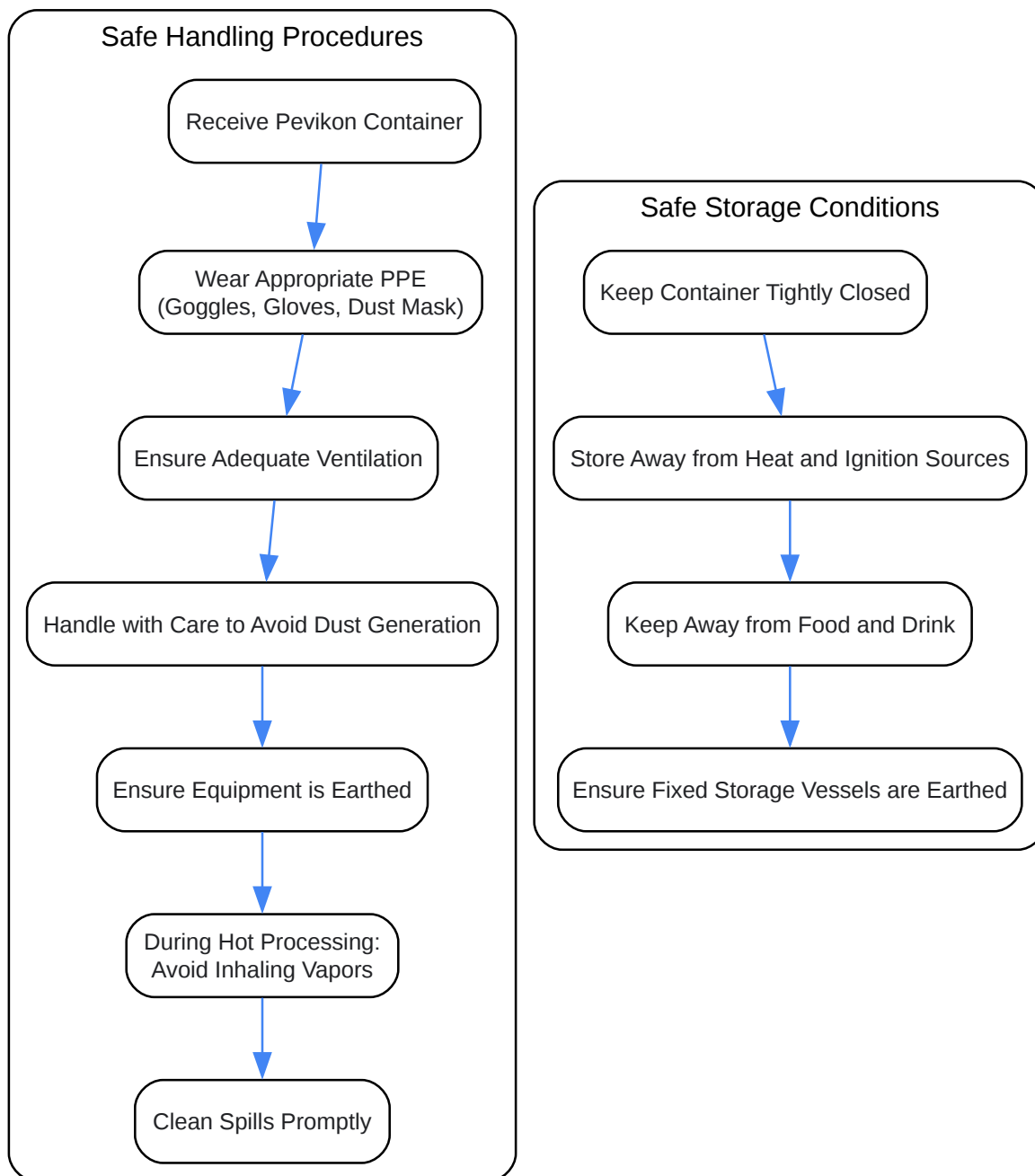
Detailed experimental protocols involving **Pevikon** C-870 are not available in the provided safety and technical data sheets. Researchers should develop specific protocols based on their

experimental design, incorporating the safety information provided in this guide.

Mandatory Visualizations

Safe Handling and Storage Workflow

The following diagram outlines the recommended workflow for the safe handling and storage of **Pevikon** in a laboratory environment.

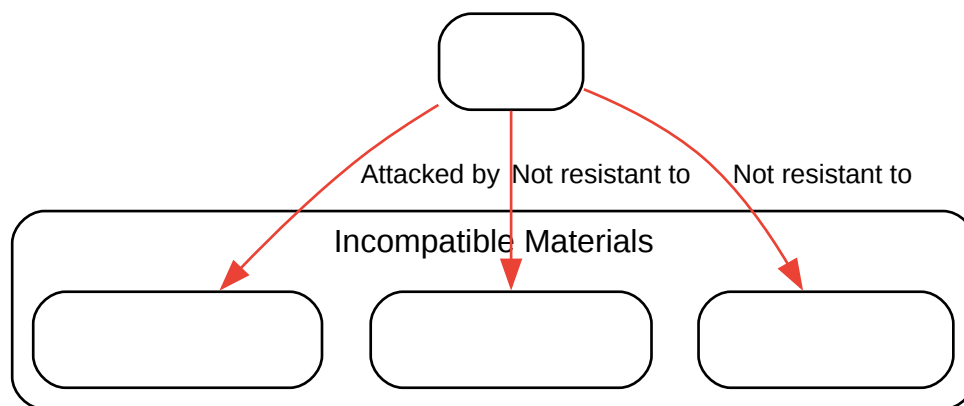


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Caption: Workflow for safe handling and storage of **Pevikon**.

Chemical Incompatibility Diagram

This diagram illustrates the chemical incompatibilities of **Pevikon**, highlighting substances to avoid.



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References

- 1. safety365.sevron.co.uk [safety365.sevron.co.uk]
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